

# Application Note: Solid-Phase Extraction of Carvedilol and its Metabolites from Human Plasma

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *O*-Desmethyl Carvedilol-d5

Cat. No.: B586321

[Get Quote](#)

## Introduction

Carvedilol is a non-selective beta- and alpha-1 adrenergic receptor antagonist widely used in the treatment of hypertension and congestive heart failure. The analysis of carvedilol and its metabolites, such as 4'-hydroxyphenyl carvedilol (4-OH carvedilol), in biological matrices is crucial for pharmacokinetic and bioequivalence studies. Solid-phase extraction (SPE) is a robust and selective sample preparation technique that effectively removes endogenous interferences from plasma samples, leading to cleaner extracts and improved analytical sensitivity and accuracy. This application note provides a detailed protocol for the solid-phase extraction of carvedilol and its primary active metabolite, 4'-hydroxyphenyl carvedilol, from human plasma prior to analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Methodology

A mixed-mode cation exchange (MCX) SPE protocol is employed for the extraction of carvedilol and its metabolites. This method leverages the basic nature of the analytes to achieve high recovery and specificity. The subsequent analysis by LC-MS/MS allows for sensitive and selective quantification.

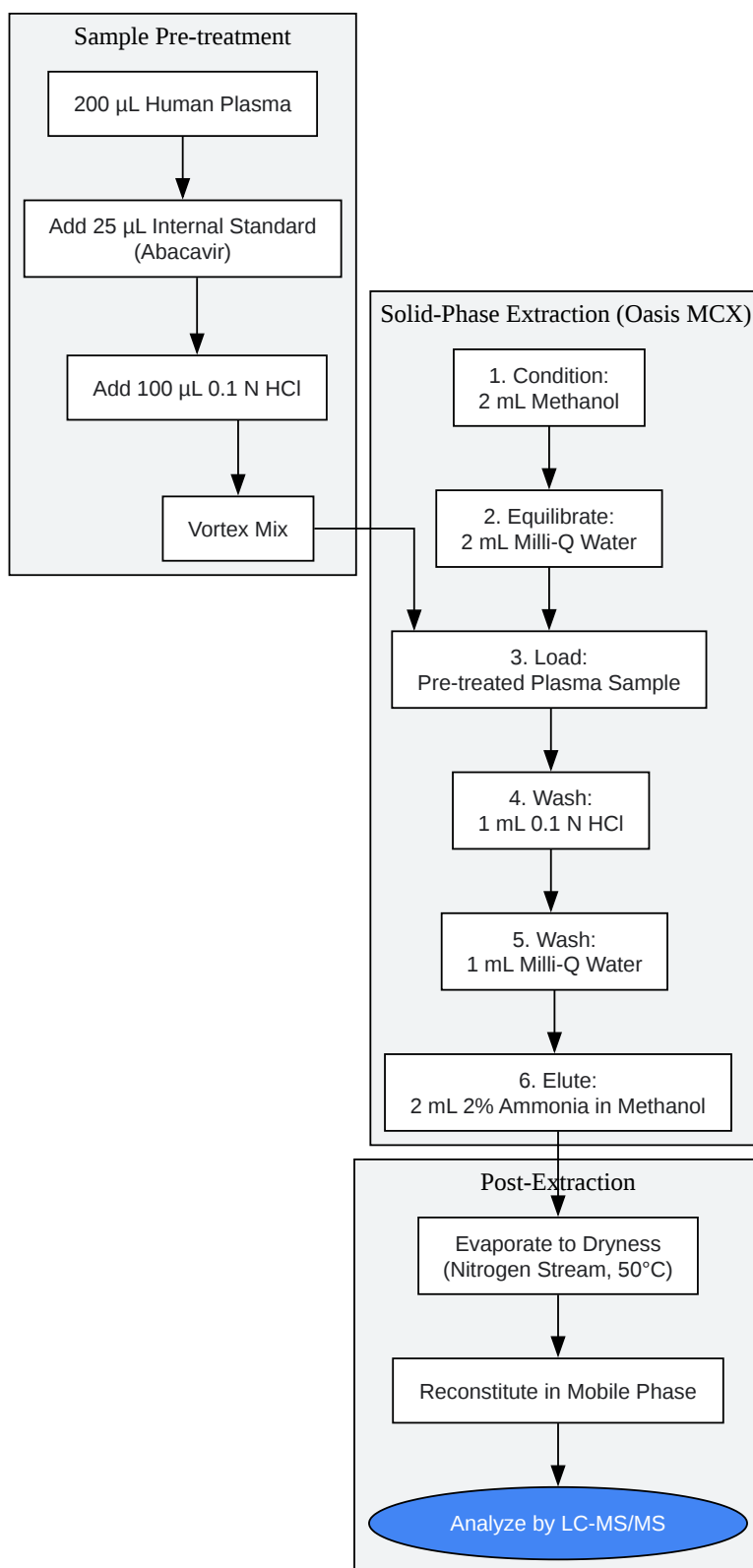
## Data Presentation

The following table summarizes the quantitative data from a validated bioanalytical method for the determination of carvedilol and 4-OH carvedilol in human plasma using solid-phase extraction.

Analyte	Linearity Range (ng/mL)	LLOQ (ng/mL)	Recovery (%)	Reference
Carvedilol	0.5 - 100	0.5	78.90	<a href="#">[1]</a> <a href="#">[2]</a>
4-OH Carvedilol	0.3 - 40	0.3	83.25	<a href="#">[1]</a> <a href="#">[2]</a>
Carvedilol	0.05 - 50	0.05	94 - 99	<a href="#">[3]</a>
4'-hydroxyphenyl carvedilol	0.01 - 10	0.01	94 - 99	<a href="#">[3]</a>

#### Experimental Workflow

The following diagram illustrates the solid-phase extraction workflow for carvedilol and its metabolites from human plasma.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scispace.com [scispace.com]
- 2. researchgate.net [researchgate.net]
- 3. UPLC-MS/MS assay for the simultaneous quantification of carvedilol and its active metabolite 4'-hydroxyphenyl carvedilol in human plasma to support a bioequivalence study in healthy volunteers - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Solid-Phase Extraction of Carvedilol and its Metabolites from Human Plasma]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b586321#solid-phase-extraction-of-carvedilol-and-metabolites]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)